

(S)-3-(4-Chlorophenyl)piperidine CAS 1336067-62-9 properties

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Compound of Interest

Compound Name: (S)-3-(4-Chlorophenyl)piperidine

Cat. No.: B11752716

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Technical Whitepaper: (S)-3-(4-Chlorophenyl)piperidine

Physicochemical Profile, Synthetic Pathways, and Medicinal Utility

Executive Summary

(S)-3-(4-Chlorophenyl)piperidine (CAS 1336067-62-9) is a high-value chiral heterocyclic scaffold employed in the synthesis of pharmaceutical agents targeting the Central Nervous System (CNS) and oncology pathways. As a privileged structure, the 3-arylpiperidine core serves as a critical pharmacophore in Poly (ADP-ribose) polymerase (PARP) inhibitors (e.g., Niraparib analogs) and monoamine reuptake inhibitors. This guide delineates the physicochemical properties, validated synthetic routes, and handling protocols required for the rigorous application of this intermediate in drug development.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5]

The compound is a secondary amine featuring a chlorophenyl substituent at the stereogenic 3-position of the piperidine ring. The (S)-configuration is frequently the eutomer (biologically active enantiomer) in target receptor interactions, necessitating high optical purity (>98% ee).

Table 1: Physicochemical Profile

Property	Data
CAS Number	1336067-62-9
IUPAC Name	(3S)-3-(4-chlorophenyl)piperidine
Molecular Formula	C ₁₁ H ₁₄ ClN
Molecular Weight	195.69 g/mol
Chirality	(S)-Enantiomer
Physical State	Viscous oil or low-melting solid (free base); White solid (HCl salt)
Boiling Point	~290 °C (Predicted at 760 mmHg)
pKa	~10.5 (Piperidine nitrogen)
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water (free base)
LogP	~2.8 (Predicted)

Synthetic Pathways & Manufacturing[5][7][9][12]

The synthesis of **(S)-3-(4-Chlorophenyl)piperidine** requires strategies that control the stereocenter at C3. While classical resolution is used for early-stage discovery, asymmetric catalysis is preferred for process scalability.

Method A: Classical Resolution (Discovery Scale)

This route relies on the synthesis of the racemate followed by chiral resolution.

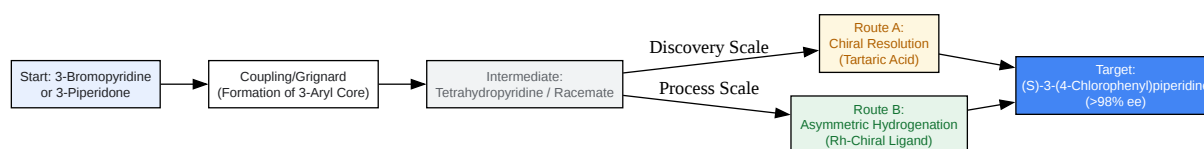
- Grignard Addition: Reaction of 1-benzyl-3-piperidone with 4-chlorophenylmagnesium bromide.

- Dehydration/Reduction: Acid-catalyzed dehydration followed by Pd/C hydrogenation yields racemic 3-(4-chlorophenyl)piperidine.
- Chiral Resolution: Crystallization with (S)-(+)-Mandelic acid or Di-p-toluoyl-L-tartaric acid selectively precipitates the (S)-isomer salt.

Method B: Asymmetric Hydrogenation (Process Scale)

For large-scale production, transition-metal catalyzed asymmetric hydrogenation of a tetrahydropyridine precursor is the gold standard.

- Precursor Synthesis: Suzuki coupling of 3-borono-pyridine (or enol triflate) with 1-chloro-4-iodobenzene.
- Asymmetric Reduction: Hydrogenation using a Rhodium (Rh) or Ruthenium (Ru) catalyst with a chiral phosphine ligand (e.g., Rh(COD)(R,R)-DIPAMP or Rh-FerroTANE).
- Mechanism: The catalyst coordinates to the enamine double bond, directing hydride attack to the Re-face or Si-face to establish the (S)-configuration.



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Figure 1: Comparison of synthetic workflows. Route B (Asymmetric Hydrogenation) is preferred for scale-up to minimize waste from the distomer.

Medicinal Chemistry Applications

The **(S)-3-(4-Chlorophenyl)piperidine** moiety functions as a bioisostere for 3-phenylpyrrolidines and other aryl-cycloalkylamines. Its pharmacological utility spans two primary therapeutic areas:

PARP Inhibitors (Oncology)

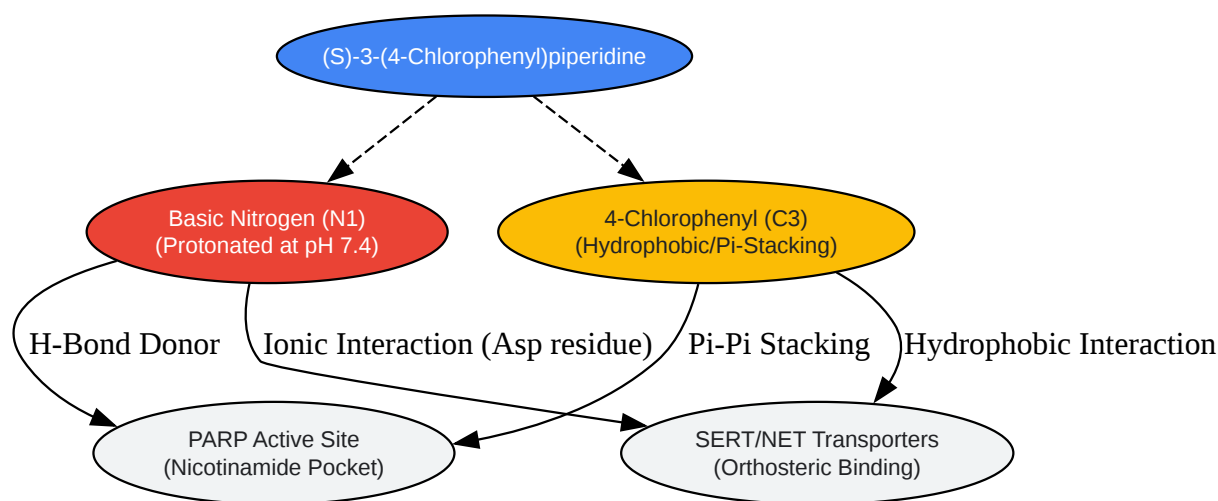
This scaffold is a structural analog of the core found in Niraparib (Zejula).

- **Mechanism:** The piperidine nitrogen binds to the PARP enzyme active site or serves as a solubilizing linker, while the aryl group stacks within the hydrophobic pocket.
- **Synthetic Utility:** The 4-chloro group acts as a "masked" functionality. Through Buchwald-Hartwig amination, it can be converted to the aniline required for Niraparib-like structures, or coupled via Suzuki reactions to extend the scaffold.

Monoamine Transporter Modulators (CNS)

The 3-arylpiiperidine core is a "privileged scaffold" for Triple Reuptake Inhibitors (TRI) targeting Serotonin (SERT), Norepinephrine (NET), and Dopamine (DAT) transporters.

- **Pharmacophore:** The distance between the basic nitrogen and the centroid of the aromatic ring (~5.5 Å) mimics the endogenous neurotransmitters.
- **Stereochemistry:** The (S)-enantiomer often exhibits superior selectivity for SERT/NET over DAT compared to the (R)-enantiomer, reducing abuse potential.



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Figure 2: Pharmacophore mapping of the scaffold against key biological targets (PARP and Monoamine Transporters).

Handling, Stability & Safety

Signal Word: DANGER

Hazards[13]

- H314: Causes severe skin burns and eye damage (Corrosive).[1][2][3][4]
- H302: Harmful if swallowed.[1][2][5][3]
- H317: May cause an allergic skin reaction.

Storage & Stability

- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The free base is sensitive to CO₂ (carbamate formation) and oxidation.
- Salt Form: The Hydrochloride (HCl) salt is highly recommended for long-term storage due to its non-hygroscopic nature and enhanced stability.

Analytical Validation (Chiral HPLC)

To verify enantiomeric excess (ee):

- Column: Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamate).
- Mobile Phase: Hexane:Isopropanol:Diethylamine (90:10:0.1).
- Detection: UV @ 220 nm.
- Criterion: (S)-isomer should elute distinct from the (R)-isomer (Selectivity factor).

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